

Technical Support Center: MI-3 (Menin-MLL Inhibitor)

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Compound of Interest

Compound Name: MI-3

Cat. No.: B8004773

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of the **MI-3** compound (Menin-MLL Inhibitor, CAS No: 1271738-59-0). Adherence to these guidelines is critical for ensuring the compound's stability, experimental success, and laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **MI-3** powder?

A1: For long-term storage, **MI-3** in its solid (powder) form should be stored at -20°C. Under these conditions, the compound is stable for up to three years.

Q2: How should I store **MI-3** once it is dissolved in a solvent?

A2: The storage of **MI-3** solutions depends on the duration of storage. For long-term storage (up to one year), aliquoted solutions in DMSO should be kept at -80°C. For shorter periods, storage at -20°C is suitable for up to one month, and at 4°C for up to two weeks. To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.

Q3: What solvents are suitable for dissolving **MI-3**?

A3: **MI-3** is soluble in DMSO and Ethanol. It is reported to be insoluble in water. For in vitro experiments, DMSO is commonly used as a solvent.

Q4: Are there any specific safety precautions I should take when handling **MI-3**?

A4: Yes, **MI-3** is classified as harmful if swallowed and very toxic to aquatic life. When handling the compound, it is essential to avoid inhalation of dust or aerosols and prevent contact with eyes and skin. Always use personal protective equipment, including safety goggles, gloves, and a lab coat, and work in a well-ventilated area or a fume hood.

Q5: What should I do in case of accidental exposure to **MI-3**?

A5: In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with soap and water. Seek medical attention if irritation persists.
- Inhalation: Move the exposed individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Improper storage leading to compound degradation.	Ensure MI-3 powder is stored at -20°C and solutions are stored at -80°C for long-term use. Aliquot stock solutions to avoid repeated freeze-thaw cycles. Allow the vial to equilibrate to room temperature for at least one hour before opening.
Precipitate formation in stock solution	Exceeding the solubility limit or temperature fluctuations.	Ensure the concentration does not exceed the solubility limit in the chosen solvent (e.g., 19 mg/mL in fresh DMSO). If a precipitate is observed, gently warm the solution and vortex to redissolve. Always use fresh, moisture-free DMSO as absorbed moisture can reduce solubility.
Low cell viability in control group (vehicle only)	High concentration of DMSO in the final cell culture medium.	The final concentration of DMSO in the cell culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity. Prepare serial dilutions of your stock solution to achieve the desired final concentration of MI-3 with a low, non-toxic concentration of DMSO.

Data Presentation

Storage Conditions and Stability

Form	Storage Temperature	Duration
Powder	0°C	Short-term
-20°C	Long-term (2-3 years)	
In DMSO	4°C	2 weeks
-20°C	Up to 1 month	
-80°C	Up to 2 years	

Solubility

Solvent	Concentration
DMSO	19 mg/mL (50.59 mM)
Ethanol	19 mg/mL
Water	Insoluble

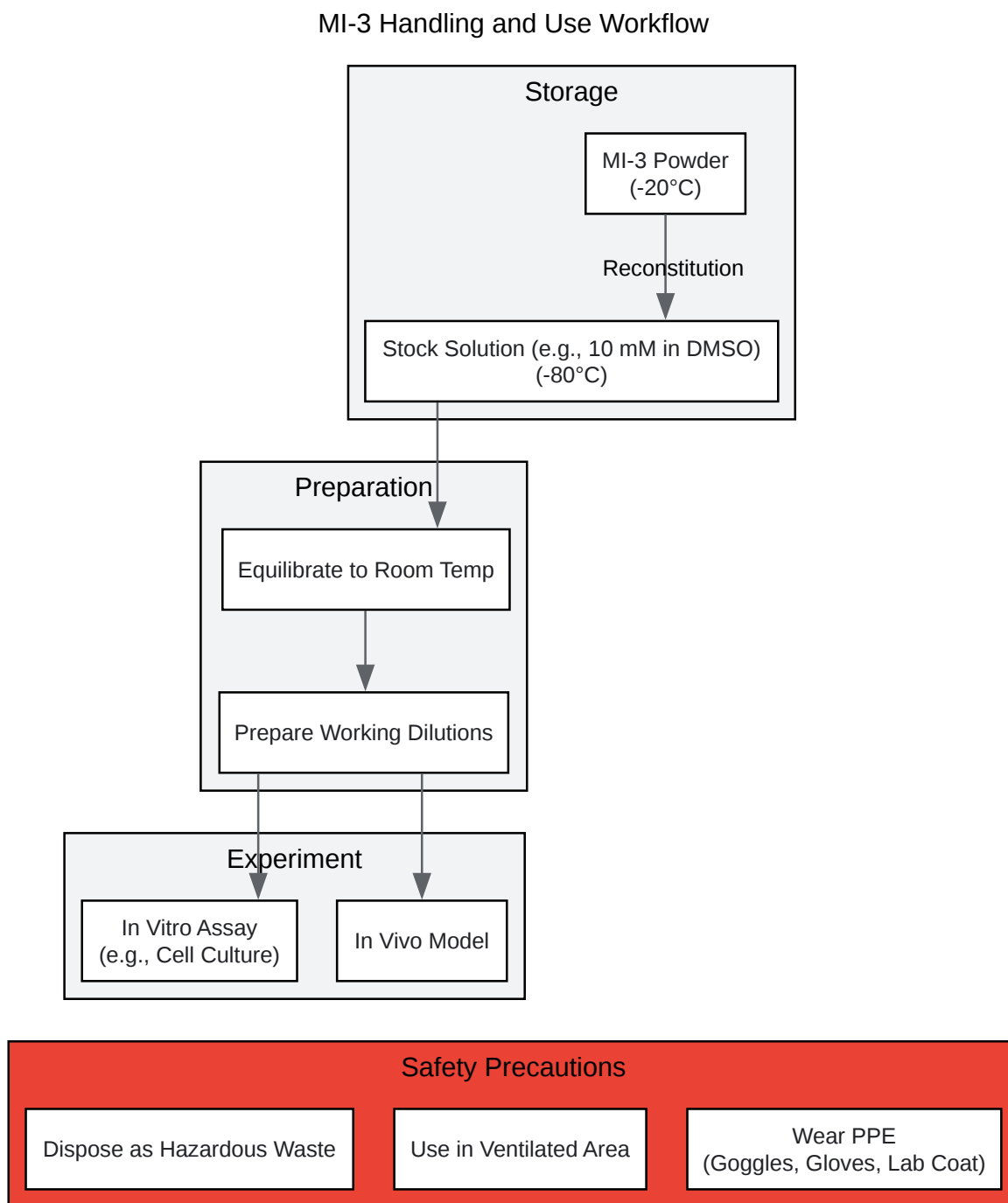
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- **Equilibration:** Allow the vial of **MI-3** powder to equilibrate to room temperature for at least one hour before opening.
- **Calculation:** The molecular weight of **MI-3** is 375.55 g/mol . To prepare a 10 mM stock solution, you will need to dissolve 3.7555 mg of **MI-3** in 1 mL of DMSO.
- **Dissolution:** Aseptically add the calculated amount of fresh, anhydrous DMSO to the vial containing the **MI-3** powder.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, tightly sealed vials. Store the aliquots at -80°C for long-term storage.

Visualizations

Experimental Workflow for MI-3 Handling and Use



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Caption: Workflow for the proper storage, preparation, and experimental use of **MI-3**.

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